

Technical Guide: Molecular Architecture & Stereochemistry of Cholesterol Hydrogen Phthalate

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Compound of Interest

Compound Name:	Cholesterol Hydrogen Phthalate
CAS No.:	6732-01-0
Cat. No.:	B1581151

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Executive Summary

Cholesterol Hydrogen Phthalate (CHP) (CAS: 6732-01-0), also known as cholesteryl hydrogen phthalate, is a mono-ester derivative of cholesterol and phthalic acid.^{[1][2]} It serves as a critical model compound in the study of cholesteric (chiral nematic) liquid crystals and has emerged as a functional building block in pH-sensitive drug delivery systems.

This guide provides a rigorous analysis of its molecular geometry, stereochemical configuration, and supramolecular behavior. It is designed for researchers requiring high-fidelity structural data for crystallographic studies, pharmaceutical formulation, or liquid crystal engineering.^{[1][2]}

Molecular Architecture & Connectivity

CHP is an amphiphilic molecule composed of a rigid, hydrophobic steroid nucleus fused to a planar, aromatic phthalic acid moiety via an ester linkage.

Structural Components

Component	Description	Function
Steroid Nucleus	Tetracyclic cyclopenta[a]phenanthrene ring system (Rings A, B, C, D). [1][2]	Provides structural rigidity and chirality.[3][4]
Side Chain	Iso-octyl hydrocarbon chain at C17.[1][2]	Contributes to hydrophobic interactions and liquid crystal mesophase stability.
Linker	Ester bond at C3 (-orientation).	Connects the sterol to the aromatic headgroup.
Headgroup	o-Carboxybenzoyl group (Phthalate mono-ester).[1][2]	Provides a free carboxylic acid for hydrogen bonding and pH sensitivity ().[1][2]

Stereochemical Configuration

The biological activity and liquid crystalline properties of CHP are dictated by its specific stereochemistry. The molecule retains the intrinsic chirality of the cholesterol backbone.

- Chiral Centers: 8 distinct stereocenters.[1][2]
- Absolute Configuration:
.
- Conformation:
 - Ring A: Chair conformation.[1] The C3-ester bond is in the equatorial position (), minimizing 1,3-diaxial interactions.[1][2]
 - Ring B: Half-chair (due to the C5=C6 double bond).[1][2]

- Ring C: Chair.[1][2]
- Ring D: Envelope.
- Phthalate Moiety: The aromatic ring is planar. The free carboxylic acid group typically forms intermolecular hydrogen bonds, leading to dimer formation in the crystalline state.

Supramolecular Organization: The Cholesteric Phase

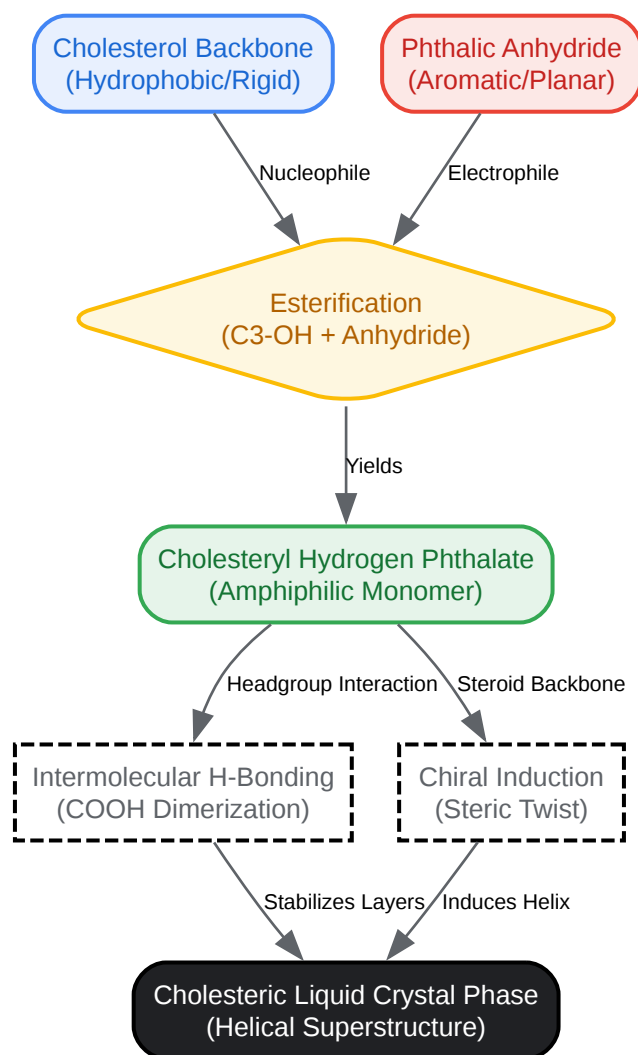
CHP is the archetypal "cholesteric" liquid crystal.[4] Unlike nematic phases where molecules align parallel to a director, CHP molecules organize into a helical superstructure due to the chirality of the steroid backbone.

Helical Twist Mechanism[1][2]

- Layering: Molecules align in pseudo-layers with a preferred orientation (director, \hat{n}).[1][2]
- Twist: As one moves perpendicular to the layers, the director rotates by a fixed angle, forming a helix.
- Pitch (P): The distance required for the director to rotate 2π . The pitch is temperature-dependent, causing the material to selectively reflect light of different wavelengths (thermochromism).

Visualization of Structural Hierarchy

The following diagram illustrates the transition from molecular connectivity to supramolecular assembly.



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Figure 1: Structural hierarchy of CHP, from chemical synthesis to liquid crystalline assembly.[1]
[2]

Synthesis & Purification Protocol

Objective: Synthesize high-purity Cholesteryl Hydrogen Phthalate via ring-opening esterification of phthalic anhydride.

Materials

- Reactants: Cholesterol (>99%), Phthalic Anhydride.[1][2]
- Solvent/Catalyst: Pyridine (anhydrous).[1][2]

- Workup: Hydrochloric acid (10%), Ethyl Acetate, Ethanol (for recrystallization).[1][2]

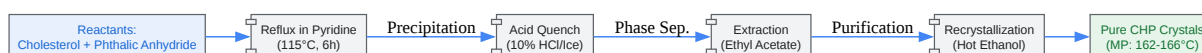
Step-by-Step Methodology

- Reaction Setup:
 - Dissolve 0.01 mol of cholesterol and 0.012 mol of phthalic anhydride in 20 mL of anhydrous pyridine.
 - Critical Control: Ensure glassware is dry to prevent hydrolysis of the anhydride.
- Reflux:
 - Heat the mixture to reflux (C) for 4-6 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).[1][2]
- Quenching:
 - Cool the reaction mixture to room temperature.
 - Pour into 100 mL of ice-cold 10% HCl with vigorous stirring. The pyridine forms a water-soluble salt, precipitating the crude ester.
- Extraction:
 - Extract the precipitate with Ethyl Acetate (mL).
 - Wash the organic layer with water and brine to remove residual acid.
 - Dry over anhydrous and evaporate the solvent.
- Purification (Recrystallization):
 - Dissolve the crude solid in hot ethanol.

- o Allow to cool slowly to room temperature, then to
- C.
- o Filter the white crystalline needles.
- o Target Yield: 60-80%.
- o Target Melting Point: `ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">`

C.[1][2]

Synthesis Workflow Diagram



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Figure 2: Operational workflow for the synthesis and purification of CHP.[1][2]

Analytical Characterization

To validate the structure and purity of the synthesized CHP, the following spectral signatures must be confirmed.

Technique	Parameter	Diagnostic Signal	Interpretation
FT-IR	O-H Stretch	(Broad)	Carboxylic acid O-H (Phthalate).[1][2][5]
	C=O Stretch	Ester carbonyl.	
	C=O[1][2][5] Stretch	Carboxylic acid carbonyl (H-bonded). [1][2][5]	
NMR	3.9 ppm	Multiplet	H3 proton (shifted downfield due to ester).[1][2]
	7.5-7.9 ppm	Multiplet	Aromatic protons (Phthalate ring).[1][2]
	5.4 ppm	Distorted Triplet	Olefinic proton at C6. [1][2]
Mass Spec		534.8	Molecular ion peak confirming Formula

Applications in Drug Development

CHP is increasingly utilized in smart drug delivery systems due to its pH-sensitivity.[1][2]

- Mechanism: The free carboxylic acid group () is protonated at physiological pH (7.[1]4) but becomes non-ionized or interacts differently in acidic environments (e.g., tumor microenvironments, pH < 6.5).[1][2]
- Liposomal Formulations: CHP is incorporated into liposomes to trigger the release of payloads (like Doxorubicin) upon endocytosis into acidic endosomes. The conformational change of the phthalate group disrupts the lipid bilayer, releasing the drug.

References

- PubChem.Cholesteryl hydrogen phthalate (Compound).[1][2] National Library of Medicine. Available at: [\[Link\]](#)[1][2]
- Alam, M. et al.Synthesis and spectroscopic characterization of cholesteryl hydrogen phthalate and its derivatives. ResearchGate.[1][2] Available at: [\[Link\]](#)
- Pressure Chemical Co.Cholesteric Liquid Crystals: Properties and Applications. Available at: [\[Link\]](#)[1][2]
- MDPI.Cholesterol-Based Compounds: Recent Advances in Synthesis and Applications. Molecules, 2021.[1][2] Available at: [\[Link\]](#)[1][2]

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Sources

- 1. Cholesteryl hydrogen phthalate | C35H50O4 | CID 111235 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. fluorochem.co.uk [\[fluorochem.co.uk\]](https://fluorochem.co.uk)
- 3. Cholesteric liquid crystal - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 4. presschem.com [\[presschem.com\]](https://presschem.com)
- 5. researchgate.net [\[researchgate.net\]](https://researchgate.net)
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